

Personal protective equipment for handling N-(4-Aminophenyl)-4-methylbenzenesulfonamide

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Compound of Interest

Compound Name:	<i>N</i> -(4-Aminophenyl)-4-methylbenzenesulfonamide
Cat. No.:	B1331136

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Essential Safety and Handling Guide for N-(4-Aminophenyl)-4-methylbenzenesulfonamide

For researchers, scientists, and drug development professionals, ensuring safe handling of chemical compounds is paramount. This guide provides essential safety and logistical information for **N-(4-Aminophenyl)-4-methylbenzenesulfonamide**, including personal protective equipment (PPE) recommendations, handling procedures, and disposal plans.

Personal Protective Equipment (PPE)

When handling **N-(4-Aminophenyl)-4-methylbenzenesulfonamide**, a comprehensive approach to personal protection is crucial to minimize exposure and ensure laboratory safety. The following table summarizes the recommended PPE.

PPE Category	Item	Specification	Purpose
Eye Protection	Safety Glasses or Goggles	Conforming to EN166 or OSHA 29 CFR 1910.133	Protects against dust particles and splashes.
Hand Protection	Chemical-resistant gloves	Impervious gloves (e.g., Nitrile)	Prevents skin contact and potential allergic reactions.
Body Protection	Laboratory Coat	Standard lab coat	Protects skin and personal clothing from contamination.
Respiratory Protection	Dust Mask	N95 (US) or equivalent	Required when dusts are generated to prevent inhalation.

Hazard Identification and Safety Precautions

N-(4-Aminophenyl)-4-methylbenzenesulfonamide presents several health and environmental hazards. Understanding these is key to safe handling.

Hazard Summary:

Hazard Type	GHS Classification	Description
Acute Toxicity	Category 4 (Oral & Inhalation)	Harmful if swallowed or if inhaled. [1]
Skin Sensitization	Category 1	May cause an allergic skin reaction. [1]
Germ Cell Mutagenicity	Category 2	Suspected of causing genetic defects. [1]
Specific Target Organ Toxicity	Category 2 (Kidney)	May cause damage to organs (Kidney) through prolonged or repeated exposure. [1]
Aquatic Hazard	Category 1 (Acute & Chronic)	Very toxic to aquatic life with long lasting effects. [1]
Irritation	Eye Irrit. 2, Skin Irrit. 2, STOT SE 3	Causes serious eye irritation, skin irritation, and may cause respiratory irritation.

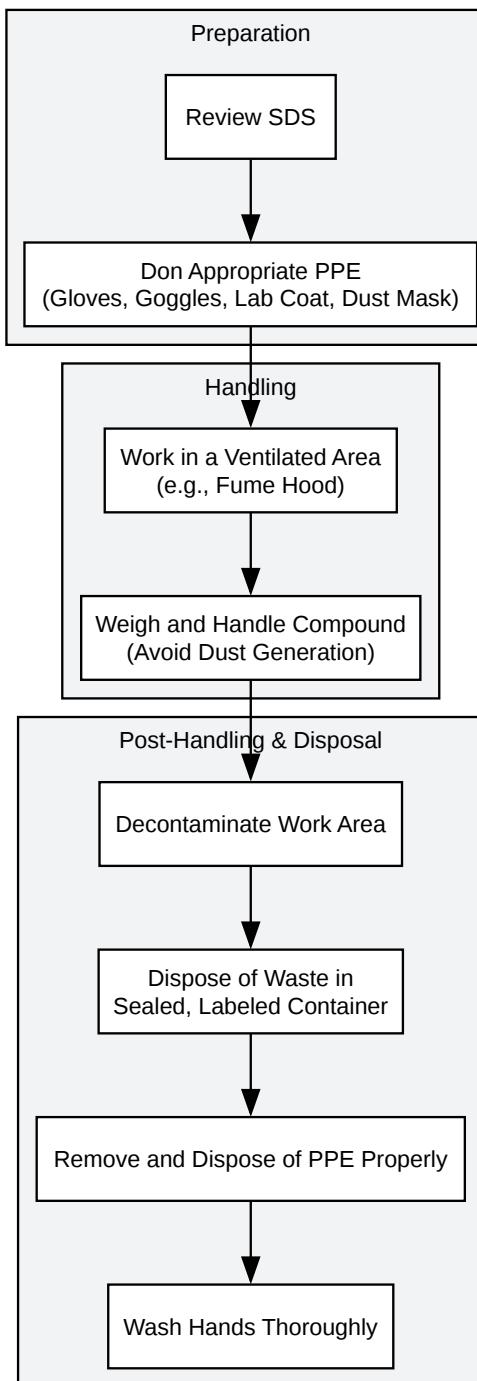
Key Safety Precautions:

- Work in a well-ventilated area, preferably under a chemical fume hood.[\[1\]](#)
- Avoid generating and inhaling dust.[\[1\]](#)[\[2\]](#)
- Do not eat, drink, or smoke in the laboratory.[\[2\]](#)
- Wash hands thoroughly after handling.[\[1\]](#)[\[3\]](#)
- Immediately change contaminated clothing.[\[1\]](#)

Experimental Workflow for Safe Handling

The following diagram outlines the standard operating procedure for the safe handling of **N-(4-Aminophenyl)-4-methylbenzenesulfonamide** from receipt to disposal.

Safe Handling Workflow for N-(4-Aminophenyl)-4-methylbenzenesulfonamide

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Safe handling workflow diagram.

Disposal Plan

Proper disposal of **N-(4-Aminophenyl)-4-methylbenzenesulfonamide** and its containers is critical to prevent environmental contamination and ensure compliance with regulations.

Spill Cleanup:

- Evacuate non-essential personnel from the area.
- Wearing appropriate PPE, clean up spills immediately.[2]
- Use dry clean-up procedures and avoid generating dust.[2]
- Sweep or vacuum the spilled material into a clean, dry, sealable, and labeled container for disposal.[2]

Waste Disposal:

- Dispose of waste material in accordance with local, state, and federal regulations.
- Do not allow the chemical to enter drains or waterways, as it is toxic to aquatic life.[1][2]
- Handle uncleaned containers as you would the product itself. Contaminated packaging should be disposed of in the same manner as the chemical.

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